

An In-depth Technical Guide to Cyclobutanecarbaldehyde

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Compound of Interest

Compound Name: Cyclobutanecarboxaldehyde

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Cyclobutanecarbaldehyde, with the IUPAC name cyclobutanecarbaldehyde, is a cyclic organic compound that has garnered significant interest in the fields of organic synthesis, medicinal chemistry, and materials science.^{[1][2]} Also known by synonyms such as 1-formylcyclobutane and cyclobutylcarboxaldehyde, this compound is a versatile intermediate recognized for its utility as a building block in the synthesis of a wide array of more complex molecules, including pharmaceuticals, agrochemicals, and fragrances.^{[1][2]} Its unique four-membered carbocyclic ring and reactive aldehyde functional group make it a valuable synthon for introducing the cyclobutane moiety into larger molecular frameworks, a feature increasingly sought after in drug design to enhance metabolic stability and conformational rigidity.^[3] This guide provides a comprehensive overview of the chemical properties, synthesis, and applications of cyclobutanecarbaldehyde, with a particular focus on its relevance to drug development.

Chemical and Physical Properties

Cyclobutanecarbaldehyde is a colorless to pale yellow liquid with a characteristic pungent odor.^{[1][4]} It is soluble in many common organic solvents such as ethanol, ether, and chloroform, and slightly soluble in water.^{[1][4][5]} The presence of the aldehyde group makes it a highly reactive compound, capable of undergoing a variety of chemical transformations.^[1]

Quantitative Data Summary

Property	Value	Source(s)
IUPAC Name	cyclobutanecarbaldehyde	
CAS Number	2987-17-9	[1][2][6]
Molecular Formula	C ₅ H ₈ O	[1][2][6]
Molecular Weight	84.12 g/mol	[1][6]
Boiling Point	115-118 °C	[5][6]
Density	~0.92 - 0.9355 g/cm ³ at 25 °C	[1][4][6]
Flash Point	~22.8 - 23 °C	[5]
InChI Key	INVYSLWXPIEDIQ-UHFFFAOYSA-N	[2]
Canonical SMILES	C1CC(C1)C=O	[2]

Synthesis of Cyclobutanecarbaldehyde

Several synthetic routes to cyclobutanecarbaldehyde have been reported. A prevalent and reliable method involves the oxidation of cyclobutanemethanol.[1] This transformation can be achieved using various oxidizing agents, including chromic acid or potassium permanganate.[1]

Experimental Protocol: Oxidation of Cyclobutanemethanol

This protocol is a generalized procedure based on common organic chemistry practices and the synthetic routes mentioned in the literature.[1][4]

Materials:

- Cyclobutanemethanol
- Pyridinium chlorochromate (PCC) or other suitable oxidizing agent
- Dichloromethane (anhydrous)

- Silica gel
- Anhydrous sodium sulfate
- Standard laboratory glassware for organic synthesis (round-bottom flask, condenser, dropping funnel, etc.)
- Magnetic stirrer and heating mantle

Procedure:

- A solution of cyclobutanemethanol in anhydrous dichloromethane is prepared in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- The flask is cooled in an ice bath.
- A solution or slurry of the oxidizing agent (e.g., PCC) in anhydrous dichloromethane is added dropwise to the stirred solution of the alcohol.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred until the reaction is complete (monitored by thin-layer chromatography).
- Upon completion, the reaction mixture is filtered through a pad of silica gel to remove the chromium salts and other solid byproducts. The filter cake is washed with additional dichloromethane.
- The combined organic filtrates are then washed sequentially with a saturated aqueous solution of sodium bicarbonate and brine.
- The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure.
- The crude cyclobutanecarbaldehyde can be further purified by distillation to yield the final product.

Applications in Organic Synthesis and Drug Development

The reactivity of the aldehyde functional group makes cyclobutanecarbaldehyde a valuable precursor to a variety of other compounds. It can be readily oxidized to cyclobutanecarboxylic acid, reduced to cyclobutanol, or used in condensation and addition reactions to form more complex structures.^[1]

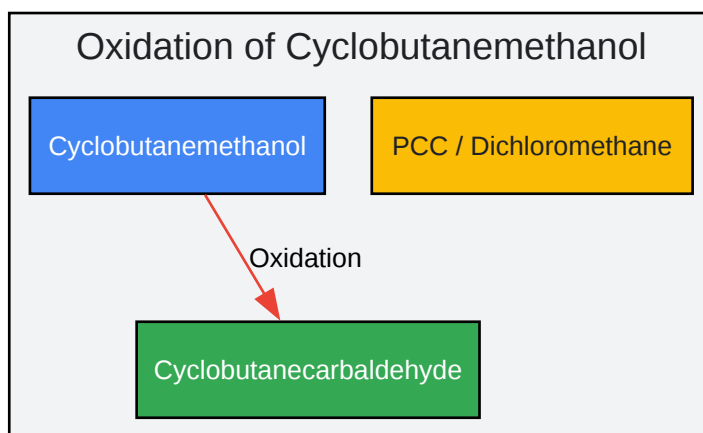
In the context of drug development, the cyclobutane ring is an increasingly important structural motif.^[3] Its incorporation into drug candidates can lead to improved pharmacological properties by:

- **Enhancing Metabolic Stability:** The cyclobutane ring is generally resistant to metabolic degradation.
- **Providing Conformational Constraint:** The rigid, puckered structure of the cyclobutane ring can help to lock a molecule into a bioactive conformation.^[3]
- **Serving as a Bioisostere:** The cyclobutane ring can be used as a replacement for other groups, such as phenyl rings or alkenes, to fine-tune the properties of a drug candidate.^[3]

A notable application of cyclobutanecarbaldehyde is as a key intermediate in the synthesis of various pharmaceuticals.^{[1][7]} For instance, it can be converted to cyclobutylamine, which is a crucial building block for the synthesis of the antipsychotic drug clozapine.^[1] It also serves as a precursor for novel drug candidates with potential applications in treating neurological disorders and as anti-inflammatory agents.^[7]

Visualizations

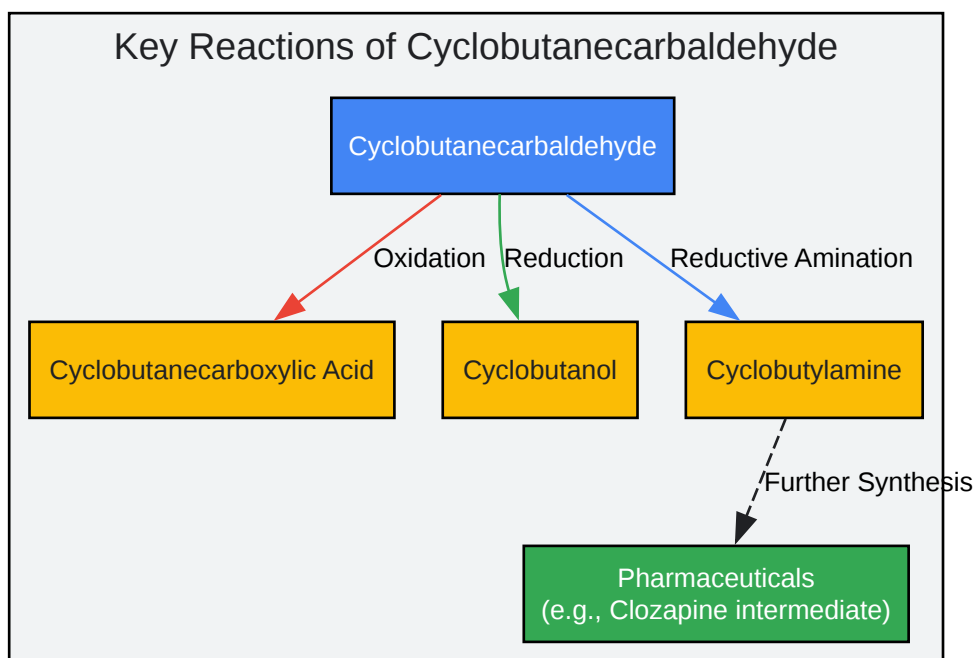
Synthesis of Cyclobutanecarbaldehyde



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Caption: Oxidation of Cyclobutanemethanol to Cyclobutanecarbaldehyde.

Key Reactions of Cyclobutanecarbaldehyde



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Caption: Synthetic utility of Cyclobutanecarbaldehyde.

Safety and Handling

Cyclobutanecarbaldehyde is considered an irritant to the eyes, skin, and respiratory tract.[4][8] It is also a flammable liquid.[4] Therefore, appropriate personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn when handling this chemical.[4] All work should be conducted in a well-ventilated fume hood.[4] Store in a tightly sealed container in a cool, dry place away from ignition sources.[4]

Conclusion

Cyclobutanecarbaldehyde is a valuable and versatile chemical intermediate with significant applications in organic synthesis. Its unique structural features and reactivity make it an important building block for the creation of complex molecules, particularly in the pharmaceutical industry where the incorporation of the cyclobutane moiety is a growing strategy for the development of new therapeutics. A thorough understanding of its properties, synthesis, and reactivity is essential for researchers and scientists looking to leverage this compound in their work.

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